

# 3,5-dichloro-4-hydroxybenzenesulfonic acid safety and hazards

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 3,5-Dichloro-4-hydroxybenzenesulfonic acid |
| Cat. No.:      | B1293886                                   |

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An In-depth Technical Guide to the Safety and Hazards of **3,5-dichloro-4-hydroxybenzenesulfonic acid**

This document provides a comprehensive overview of the safety, hazards, and handling procedures for **3,5-dichloro-4-hydroxybenzenesulfonic acid**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identification and Physical Properties

**3,5-dichloro-4-hydroxybenzenesulfonic acid** is a chlorinated aromatic sulfonic acid.<sup>[1]</sup> Its identification and key physical and chemical properties are summarized below.

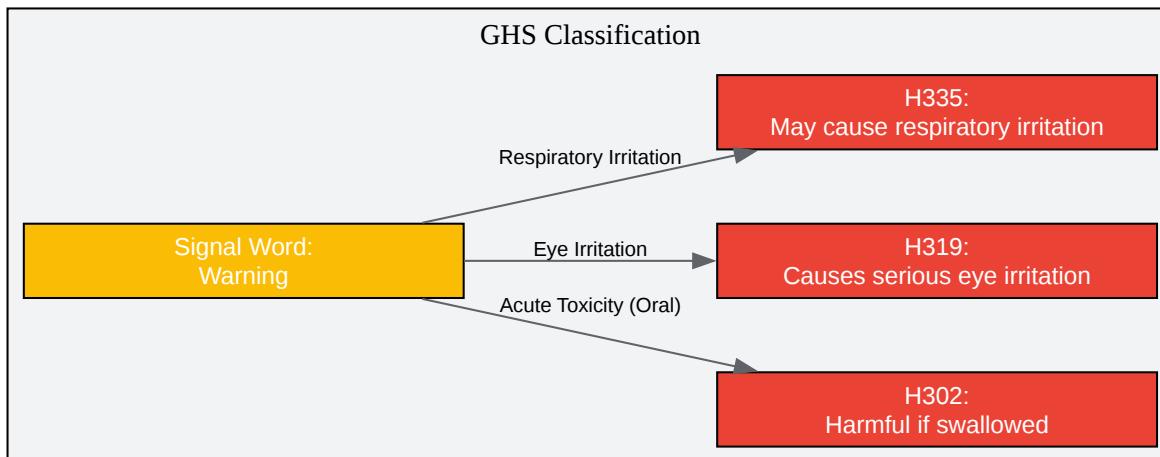
| Property            | Value  | Reference                                  |
|---------------------|--|--|
| IUPAC Name          | 3,5-dichloro-4-hydroxybenzenesulfonic acid                     | <a href="#">[2]</a>                        |
| Synonyms            | 3,5-Dichloro-4-hydroxybenzenesulphonic acid, NSC 202726        | <a href="#">[2]</a><br><a href="#">[3]</a> |
| CAS Number          | 25319-98-6   | <a href="#">[2]</a><br><a href="#">[3]</a> |
| Molecular Formula   | C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>4</sub> S | <a href="#">[2]</a><br><a href="#">[3]</a> |
| Molecular Weight    | 243.06 g/mol   | <a href="#">[2]</a>                        |
| Appearance          | Beige powder/solid   | <a href="#">[4]</a>                        |
| Melting Point       | 260 - 265 °C / 500 - 509 °F                                    | <a href="#">[4]</a>                        |
| Storage Temperature | Room temperature, recommended 2-8°C                            | <a href="#">[3]</a><br><a href="#">[5]</a> |

## Hazard Identification and GHS Classification

The primary hazards associated with this compound are acute oral toxicity and serious eye irritation.[\[2\]](#)[\[5\]](#) It is classified under the Globally Harmonized System (GHS) as follows.

| GHS Classification                               | Category        | Pictogram  | Signal Word    | Hazard Statement   | Reference                               |
|--|-----------------|--|----------------|--|---|
| Acute Toxicity, Oral                             | Category 4      | GHS07<br>(Exclamation Mark)                        | Warning        | H302: Harmful if swallowed   | <a href="#">[2]</a> <a href="#">[5]</a> |
| Serious Eye Damage/Irritation                    | Category 2 / 2A | GHS07<br>(Exclamation Mark)                        | Warning        | H319: Causes serious eye irritation  | <a href="#">[2]</a> <a href="#">[5]</a> |
| Skin Corrosion/Irritation                        | Category 1B / 2 | GHS05<br>(Corrosion) / GHS07<br>(Exclamation Mark) | Danger/WARNING | H314: Causes severe skin burns and eye damage / H315: Causes skin irritation | <a href="#">[6]</a> <a href="#">[7]</a> |
| Specific Target Organ Toxicity (Single Exposure) | Category 3      | GHS07<br>(Exclamation Mark)                        | Warning        | H335: May cause respiratory irritation                                       | <a href="#">[7]</a> <a href="#">[8]</a> |

Note: Classification can vary slightly between suppliers. Some sources classify it as causing severe skin burns and eye damage (Category 1B)[\[6\]](#), while others list skin and respiratory irritation (Category 2/3).[\[7\]](#)[\[8\]](#) Users should always consult the specific Safety Data Sheet (SDS) provided by their supplier.



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Caption: GHS Hazard Overview for the Compound.

## Toxicological Information

Detailed toxicological studies on **3,5-dichloro-4-hydroxybenzenesulfonic acid** are limited.[9]

The primary known effects are derived from its GHS classification.

- Acute Effects: Harmful if ingested.[2] Causes serious irritation to the eyes and may cause irritation to the skin and respiratory system.[2][7]
- Chronic Effects: No information is available regarding mutagenic, reproductive, or teratogenic effects.[9] It is not identified as a probable, possible, or confirmed human carcinogen by IARC.[7]
- Ecotoxicity: Data on environmental hazards is scarce. It should not be released into the environment or drains.[4][6][7]

## Experimental Protocols & Procedures

Detailed experimental protocols for toxicological assessment were not available in the reviewed literature. The following sections outline standardized procedures for safe handling and

emergency response based on safety data sheets.

## First Aid Measures

Immediate medical attention is required in case of significant exposure.[\[9\]](#) Always show the safety data sheet to attending medical personnel.[\[6\]](#)

| Exposure Route | First Aid Protocol  | Reference |
|----------------|---|-----------|
| Inhalation     | <p>Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.</p>  | [6][7][9] |
| Skin Contact   | <p>Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention, especially if burns are present.</p>  | [6][9]    |
| Eye Contact    | <p>Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.</p>                  | [6][7][9] |
| Ingestion      | <p>Rinse mouth with water. Do NOT induce vomiting due to the risk of perforation. If the victim is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.</p> | [6][7][9] |

## Fire-Fighting Measures

| Aspect                         | Protocol   | Reference |
|--------------------------------|--|-----------|
| Suitable Extinguishing Media   | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO <sub>2</sub> ). <a href="#">[6]</a> <a href="#">[7]</a><br><a href="#">[9]</a>  |           |
| Unsuitable Extinguishing Media | No specific limitations are given. <a href="#">[6]</a>   |           |
| Specific Hazards               | The substance is combustible.<br><a href="#">[6]</a> Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides (CO, CO <sub>2</sub> ), sulfur oxides, and hydrogen chloride gas. <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a> |           |
| Protective Equipment           | Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>  |           |

## Accidental Release Measures

Proper personal protective equipment must be worn during cleanup. Prevent the substance from entering drains or waterways.[\[6\]](#)[\[7\]](#)

Caption: Workflow for Accidental Release Response.

## Handling and Storage

| Aspect   | Protocol  | Reference |
|----------|---|-----------|
| Handling | <p>Use only in a well-ventilated area or under a chemical fume hood.[9] Avoid contact with skin, eyes, and clothing.[11]</p> <p>Do not breathe dust.[6] Wash hands thoroughly after handling.[11] Do not eat, drink, or smoke when using this product.[6]</p>                           |           |
| Storage  | <p>Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] Keep away from incompatible materials such as strong bases and oxidizing agents.[9] Some sources recommend storing locked up.[5][9] The material may be hygroscopic and moisture-sensitive.[6]</p> |           |

## Exposure Controls and Personal Protective Equipment

| Control                | Specification   | Reference |
|------------------------|---|-----------|
| Engineering Controls   | <p>Ensure adequate ventilation, especially in confined areas.</p> <p>Use a chemical fume hood.</p> <p>Eyewash stations and safety showers should be close to the workstation.<a href="#">[9]</a></p>                                    |           |
| Eye/Face Protection    | <p>Wear chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.<a href="#">[7]</a><a href="#">[9]</a></p>  |           |
| Skin Protection        | <p>Wear appropriate protective gloves (e.g., nitrile rubber) and impervious clothing to prevent skin exposure. Inspect gloves before use and dispose of contaminated gloves properly.</p> <p><a href="#">[7]</a><a href="#">[9]</a></p> |           |
| Respiratory Protection | <p>If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A P2 filter is recommended for particulates.<a href="#">[6]</a></p>  |           |
| Hygiene Measures       | <p>Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday. Immediately change contaminated clothing.</p> <p><a href="#">[6]</a><a href="#">[7]</a></p>          |           |

## Conclusion

**3,5-dichloro-4-hydroxybenzenesulfonic acid** is a chemical that presents moderate acute hazards, primarily through ingestion and eye contact, with potential for skin and respiratory irritation. While comprehensive toxicological data is not widely available, strict adherence to the handling, storage, and emergency procedures outlined in this guide and the manufacturer's SDS is essential to ensure the safety of laboratory and research personnel. All work should be conducted with appropriate engineering controls and personal protective equipment.

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## References

- 1. Buy 3,5-Dichloro-2-hydroxybenzenesulfonic acid | 26281-43-6 [smolecule.com]
- 2. 3,5-Dichloro-4-hydroxybenzenesulphonic acid | C6H4Cl2O4S | CID 91397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. calpaclab.com [calpaclab.com]
- 4. fishersci.com [fishersci.com]
- 5. 3,5-dichloro-4-hydroxybenzenesulphonic acid | 25319-98-6 [amp.chemicalbook.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. dcfinechemicals.com [dcfinechemicals.com]
- 9. fishersci.com [fishersci.com]
- 10. dudley-chem.com [dudley-chem.com]
- 11. tcichemicals.com [tcichemicals.com]
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